

Safe Handling and Emergency Procedures for 1-Methylindene, (R)-

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Compound of Interest

Compound Name: 1-Methylindene, (R)-

Cat. No.: B15469689

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This document provides essential safety protocols and logistical information for the handling and disposal of **1-Methylindene, (R)-** (CAS No: 53649-45-9).[1] The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification Summary: 1-Methylindene is a flammable liquid and is considered toxic if swallowed, inhaled, or in contact with skin.[2] It can cause serious eye and skin irritation.[2][3] It is also suspected of damaging fertility or the unborn child and may cause damage to organs through single or repeated exposure.[2]

Physicochemical and Toxicity Data

A summary of the key quantitative data for 1-Methylindene is presented below. This information is critical for risk assessment and the implementation of appropriate safety controls.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀	[1][4][5]
Molecular Weight	130.19 g/mol	[1][4][5][6]
Appearance	Colorless liquid with a strong odor	[1]
Boiling Point	199 °C at 760 mmHg	[1][5]
Density	0.987 g/cm ³	[1][4]
Flash Point	76.7 °C	[1]
Vapor Pressure	0.493 mmHg at 25°C	[1]
Hazards	Flammable, Acutely Toxic (Oral, Dermal, Inhalation), Eye/Skin Irritant	[2]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye & Face	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles where there is a significant splash potential.[7][8]	Protects against splashes and vapors that can cause serious eye irritation.[2]
Skin & Body	Chemical-resistant gloves (e.g., Nitrile, Neoprene). A flame-resistant lab coat and closed-toe shoes are required.[2][8]	Prevents skin contact, as the substance is toxic and irritating.[2] Flame-resistant coat protects against fire hazards from the flammable liquid.[2]
Respiratory	Use only in a well-ventilated area, preferably within a certified chemical fume hood. [2] If airborne levels may exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.[7][9]	Protects against the inhalation of toxic vapors.[2]

Operational and Disposal Plans

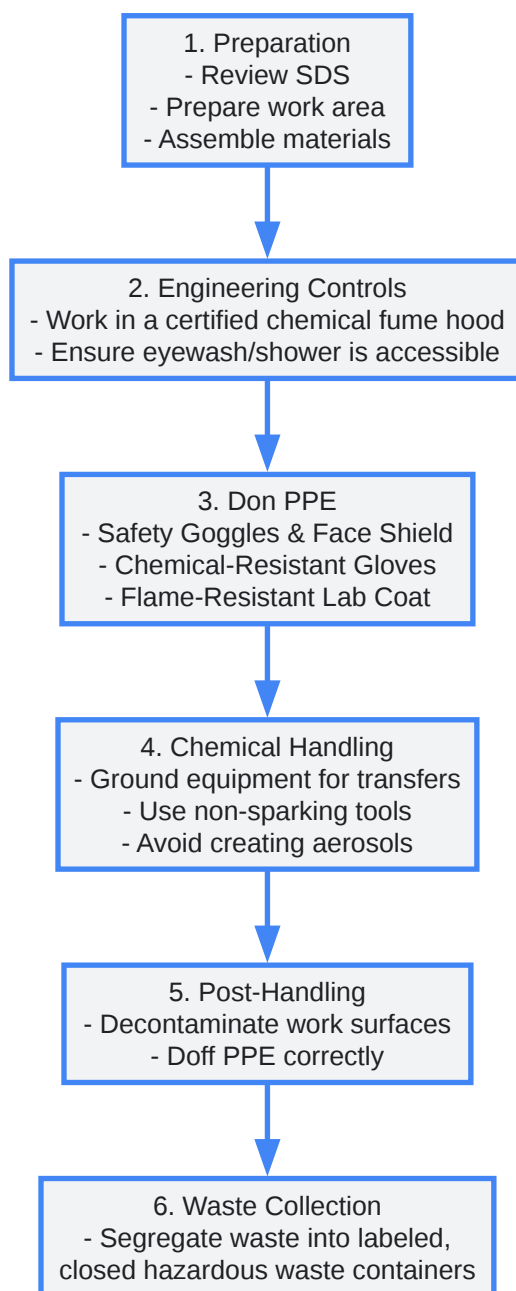
The following sections provide step-by-step procedural guidance for handling, emergency response, and disposal of **1-Methylindene, (R)-**.

Standard Operating Protocol for Safe Handling

This protocol outlines the necessary steps for safely handling **1-Methylindene, (R)-** in a laboratory setting.

- Preparation: Before beginning work, thoroughly review the Safety Data Sheet (SDS).[10] Ensure the work area is clean and uncluttered, and all necessary equipment, including spill cleanup materials, is readily available.

- Engineering Controls: All handling of **1-Methylindene, (R)-** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[2\]](#) An eyewash station and safety shower must be accessible and tested.[\[2\]](#)
- Personal Protective Equipment: Don the required PPE as specified in the table above before handling the chemical.
- Chemical Handling:
 - To prevent static electricity discharge, which can ignite flammable vapors, ground and bond all containers and receiving equipment during transfers.[\[2\]](#)[\[9\]](#)
 - Use non-sparking tools to handle containers.[\[2\]](#)[\[9\]](#)
 - Avoid actions that could generate aerosols or mists.[\[10\]](#)
- Post-Handling: After use, decontaminate all work surfaces. Remove PPE carefully to avoid cross-contamination and wash hands thoroughly.[\[2\]](#)
- Waste Collection: Collect all waste containing **1-Methylindene, (R)-** in a designated, properly labeled, and sealed hazardous waste container for disposal.[\[10\]](#)



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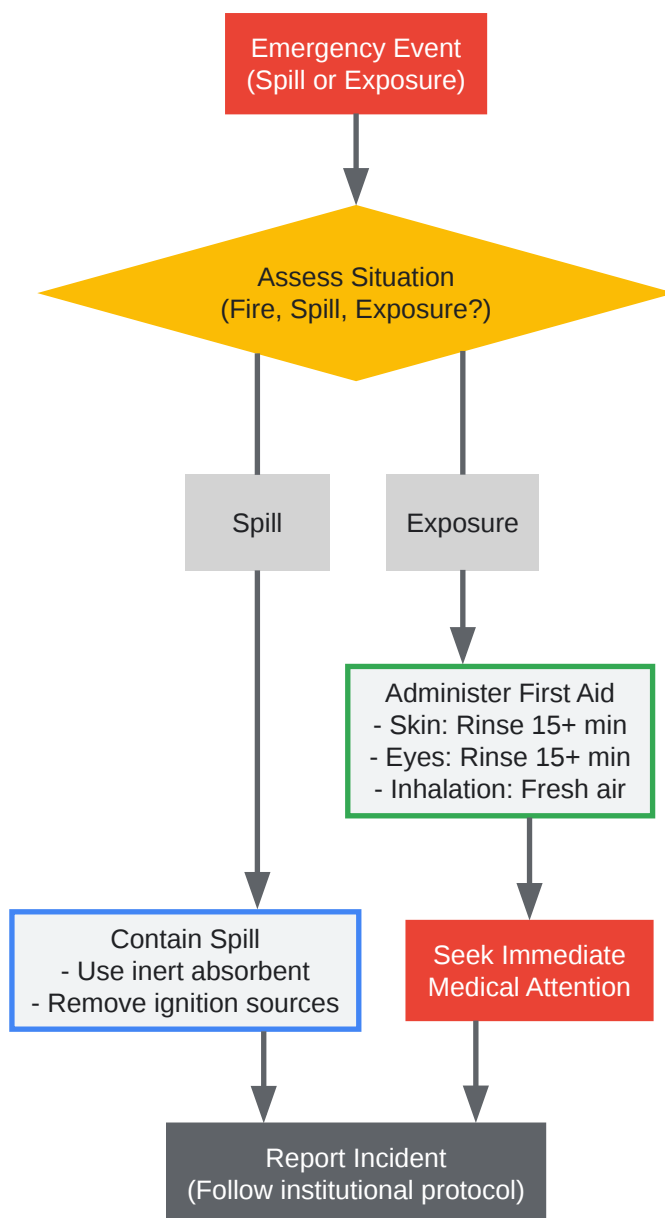
Caption: Safe Handling Workflow for **1-Methylindene, (R)-**.

Emergency Procedures: Spills and Exposure

Immediate and appropriate action during an emergency is critical to minimizing harm.

- In Case of a Spill:

- Evacuate personnel from the immediate area and eliminate all ignition sources.[10]
- Ensure the area is well-ventilated.[10]
- Wearing full PPE, contain the spill using an inert, non-combustible absorbent material (e.g., sand, vermiculite).[9]
- Collect the absorbed material using non-sparking tools and place it into a sealed container for hazardous waste disposal.[9][10]
- In Case of Personal Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[2][10]
 - Skin Contact: Take off all contaminated clothing immediately. Rinse the affected skin area with copious amounts of water. Consult a physician.[2][10]
 - Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[2][10]
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and call a poison center or physician immediately.[2][10]



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Caption: Emergency Response Plan for **1-Methylindene, (R)-**.

Storage and Disposal Plan

Proper storage and disposal are essential for laboratory safety and environmental compliance.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][9] Keep away from heat, sparks, and open flames.[2] Store in a locked and approved area, segregated from incompatible materials such as strong oxidizing agents.[2]

- Disposal: Dispose of unused material and contaminated items as hazardous waste.[2] All disposal practices must be in accordance with local, regional, and national regulations. Do not allow the product to enter drains or waterways.[10] Contact a licensed professional waste disposal service to dispose of this material.

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